

CAS number and molecular formula of Glycocholic acid-d4

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Compound of Interest

Compound Name: Glycocholic acid-d4

Cat. No.: B8055514

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Glycocholic Acid-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Glycocholic acid-d4**, a deuterated analog of the endogenous bile acid, glycocholic acid. This guide is intended for researchers and professionals in drug development and related scientific fields, offering detailed data, experimental protocols, and insights into its biological significance.

Core Compound Information

Glycocholic acid-d4 is a stable isotope-labeled version of glycocholic acid, where four hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for the accurate quantification of endogenous glycocholic acid in biological matrices by mass spectrometry.^{[1][2][3]}

Parameter	Value
CAS Number	1201918-15-1
Molecular Formula	C ₂₆ H ₃₉ D ₄ NO ₆ [2] [4]
Molecular Weight	469.7 g/mol [2] [4]
Synonyms	Cholylglycine-d4, GCA-d4

Analytical Applications and Experimental Protocols

Glycocholic acid-d4 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the precise measurement of glycocholic acid levels in various biological samples, including serum and plasma. Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring it behaves similarly during sample preparation and analysis, thus effectively compensating for matrix effects and variations in instrument response.[\[5\]](#)[\[6\]](#)

Representative Experimental Protocol: Quantification of Glycocholic Acid in Human Serum by LC-MS/MS

This protocol outlines a typical workflow for the quantification of glycocholic acid using **Glycocholic acid-d4** as an internal standard.

2.1.1. Sample Preparation

- To 100 µL of serum, add 10 µL of a working solution of **Glycocholic acid-d4** in methanol.
- Add 400 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 100 μ L of the initial mobile phase.

2.1.2. Liquid Chromatography Conditions

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Flow Rate	0.4 mL/min
Gradient	Start at 20% B, ramp to 95% B over 8 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
Injection Volume	5 μ L

2.1.3. Mass Spectrometry Conditions

Parameter	Condition
Ionization Mode	Negative Electrospray Ionization (ESI-)
Multiple Reaction Monitoring (MRM) Transitions	
Glycocholic acid	Q1: 464.3 m/z, Q3: 74.1 m/z
Glycocholic acid-d4	Q1: 468.3 m/z, Q3: 74.1 m/z
Collision Energy	Optimized for the specific instrument
Dwell Time	100 ms

Analytical Performance

The use of **Glycocholic acid-d4** as an internal standard allows for robust and reliable quantification. The following table summarizes typical analytical performance data from method validation studies.

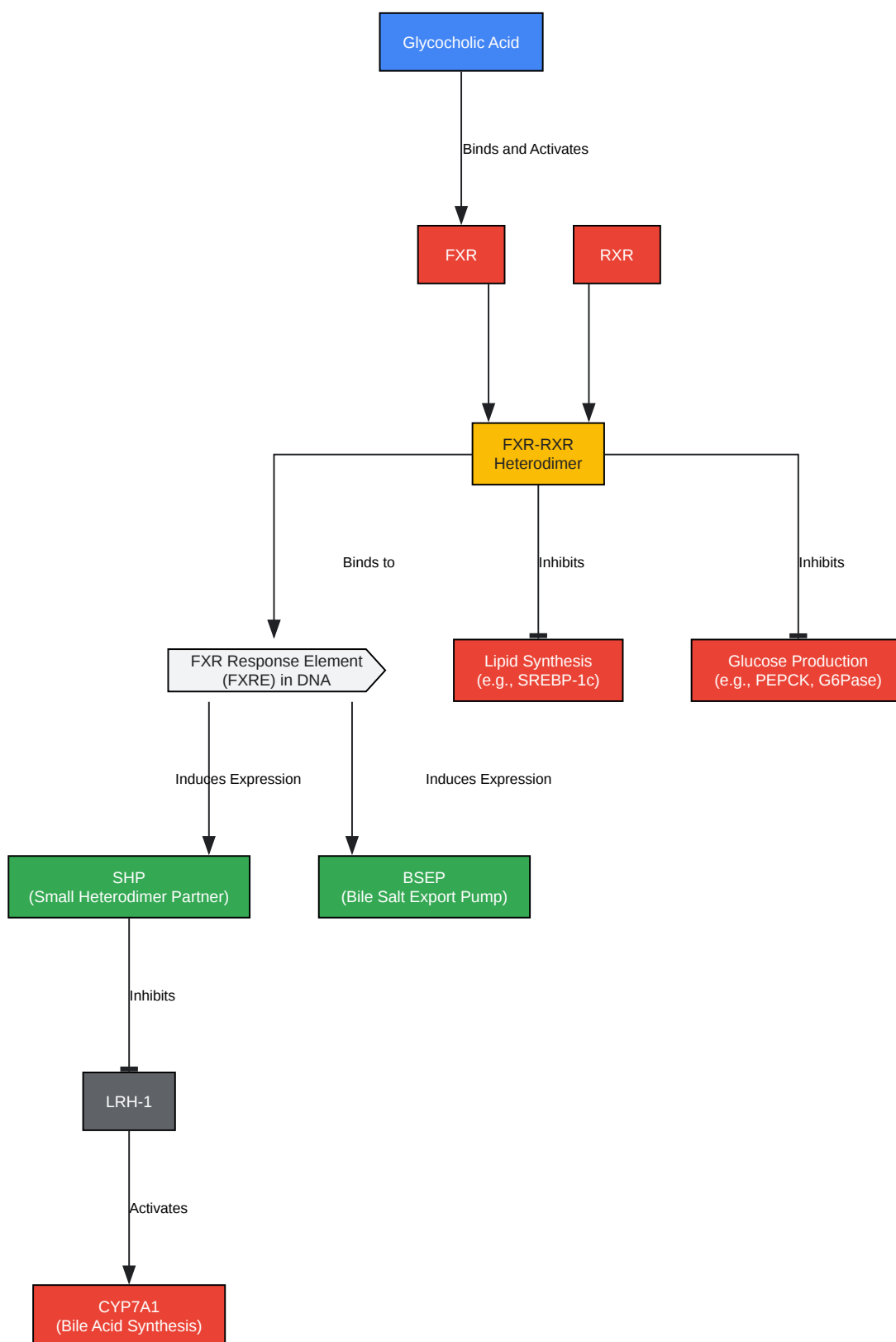
Parameter	Typical Value
Recovery	85-115%
Matrix Effect	< 15%
Intra-day Precision (%CV)	< 10%
Inter-day Precision (%CV)	< 15%
Linearity (r^2)	> 0.99

Biological Role and Signaling Pathways

Glycocholic acid, the non-deuterated form of the compound, is a primary conjugated bile acid that plays a crucial role in the digestion and absorption of fats and fat-soluble vitamins. Beyond its digestive functions, glycocholic acid acts as a signaling molecule, modulating the activity of key nuclear receptors and G protein-coupled receptors, thereby influencing a wide range of metabolic and inflammatory processes.

Farnesoid X Receptor (FXR) Signaling

Glycocholic acid is a ligand for the Farnesoid X Receptor (FXR), a nuclear receptor highly expressed in the liver and intestine.^[7] Activation of FXR by bile acids initiates a cascade of transcriptional events that regulate bile acid synthesis, transport, and metabolism, as well as lipid and glucose homeostasis.^{[8][9][10]}

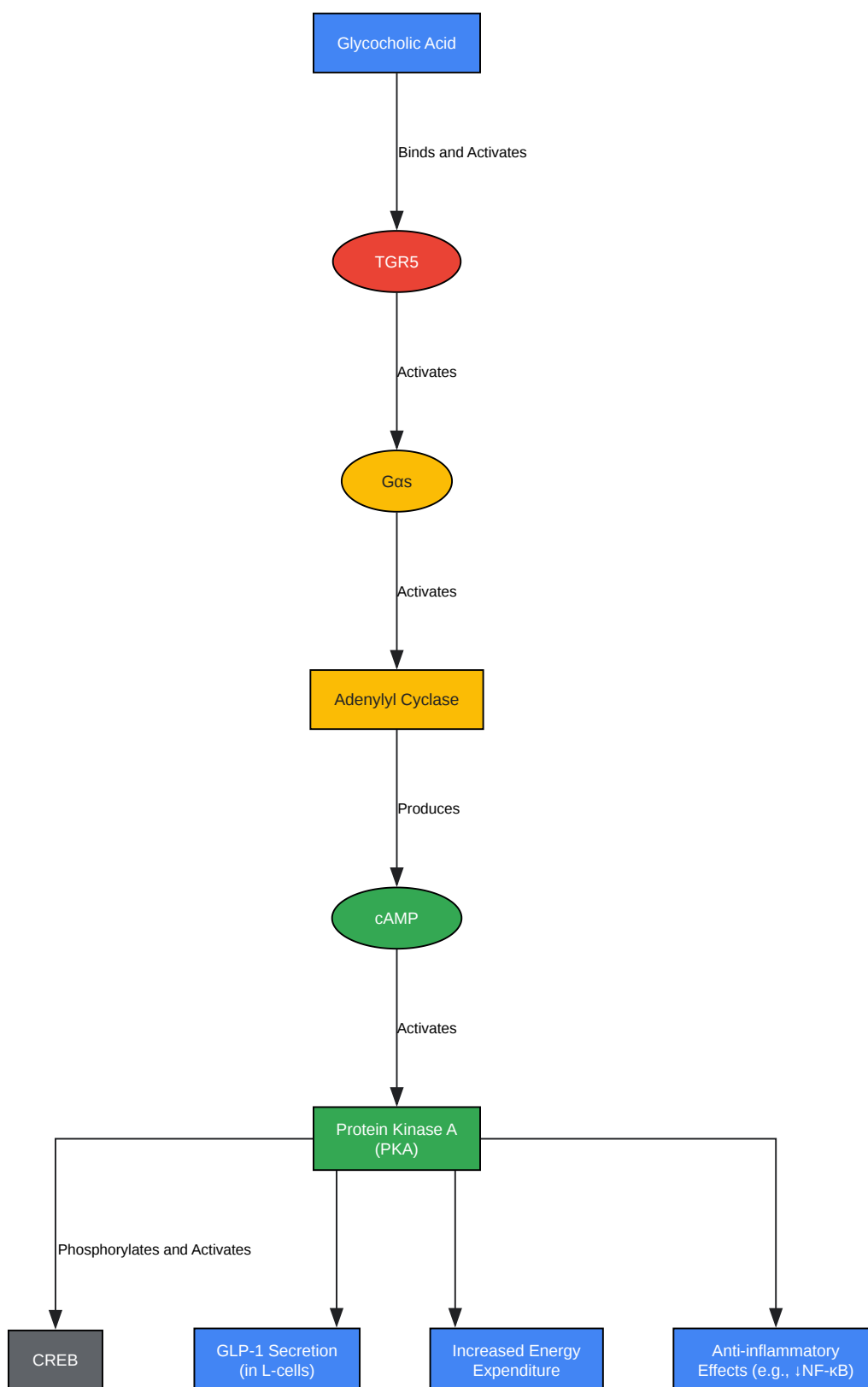


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FXR Signaling Pathway

Takeda G protein-coupled Receptor 5 (TGR5) Signaling

Glycocholic acid also activates the Takeda G protein-coupled receptor 5 (TGR5), a cell surface receptor expressed in various tissues, including the intestine, gallbladder, and certain immune cells.[11] TGR5 activation leads to an increase in intracellular cyclic AMP (cAMP), which in turn triggers downstream signaling cascades involved in energy expenditure, glucose homeostasis, and inflammation.[12][13][14]



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TGR5 Signaling Pathway

Quantitative Data on Biological Activity

The biological effects of glycocholic acid are concentration-dependent. The following table provides examples of effective concentrations from in vitro studies.

Cell Line	Effect	Concentration
SNU-245 cells	Reduces expression of the gene encoding FXR and increases expression of genes for TGR5 and S1PR2.[2][3][4]	1.6 $\mu\text{mol/ml}$
Caco-2 cells	Increases intracellular accumulation and cytotoxicity of epirubicin.[2][4]	250 μM

Conclusion

Glycocholic acid-d4 is an indispensable tool for the accurate quantification of its endogenous counterpart, facilitating research into the diverse roles of bile acids in health and disease. Understanding the intricate signaling pathways modulated by glycocholic acid, namely through FXR and TGR5, provides valuable insights for drug development and the identification of new therapeutic targets for metabolic and inflammatory disorders. This guide serves as a foundational resource for scientists and researchers, enabling them to effectively utilize **Glycocholic acid-d4** in their studies and contribute to the advancement of biomedical science.

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